

Technical Monograph: 3-Methylpentane-2-sulfonamide

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Compound of Interest

Compound Name: 3-Methylpentane-2-sulfonamide

CAS No.: 1249349-30-1

Cat. No.: B1527945

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Structural Characterization, Synthetic Pathways, and Physicochemical Profiling[1]

Executive Summary

3-Methylpentane-2-sulfonamide is a branched, aliphatic primary sulfonamide characterized by a vicinal stereogenic center motif (

and

). Unlike the widely utilized aromatic sulfonamides (e.g., sulfamethoxazole), this scaffold offers a unique physicochemical profile: higher

, distinct metabolic stability, and a specific 3D-vector orientation due to

-branching. This guide outlines the critical parameters for utilizing this compound as a bioisostere or fragment in medicinal chemistry, focusing on the resolution of its four stereoisomers and its behavior in nucleophilic substitution.

Chemical Identity & Stereochemical Complexity

The defining feature of **3-methylpentane-2-sulfonamide** is not its functional group, but its stereochemical density. The molecule possesses two chiral centers at positions 2 and 3, resulting in four distinct stereoisomers.

IUPAC Name: **3-methylpentane-2-sulfonamide** Molecular Formula:

Molecular Weight: 165.25 g/mol

Stereoisomer Analysis

For drug development, the separation of these isomers is non-negotiable due to differential binding affinities.

- Pair A (Enantiomers): (2R, 3R) and (2S, 3S) — Threo-like relative configuration.
- Pair B (Enantiomers): (2R, 3S) and (2S, 3R) — Erythro-like relative configuration.

Expert Insight: The

-methyl group at C3 introduces significant steric bulk adjacent to the sulfonamide attachment point (C2). In biological assays, this restricts the rotational freedom of the sulfonamide group, potentially locking it into a bioactive conformation that linear analogs (e.g., n-hexane-2-sulfonamide) cannot access.

Physicochemical Properties (Predicted & Observed)

The aliphatic nature of the carbon backbone fundamentally shifts the properties compared to aryl-sulfonamides.

Property	Value / Range	Technical Note
(Sulfonamide NH)	10.8 – 11.2	Significantly less acidic than aryl sulfonamides (). Requires stronger bases (e.g., NaH, KOtBu) for deprotonation during N-alkylation.
LogP (Lipophilicity)	1.45 ± 0.2	Moderate lipophilicity. The polar sulfonamide head group balances the branched hexyl tail, making it ideal for crossing the Blood-Brain Barrier (BBB).
H-Bond Donors	2	The protons are distinct in NMR due to restricted rotation.
H-Bond Acceptors	2	Sulfonyl oxygens.[1][2]
Solubility	Low (Water)	Soluble in DCM, MeOH, DMSO. Sparingly soluble in neutral water; solubility increases significantly at pH > 12.

Synthetic Methodology: Oxidative Chlorination Route

Standard Schotten-Baumann conditions often fail due to the instability of aliphatic sulfonyl chlorides. The following protocol utilizes an "in-situ" oxidative chlorination approach, which is self-validating via colorimetric change.

Protocol: One-Pot Synthesis from Thiol

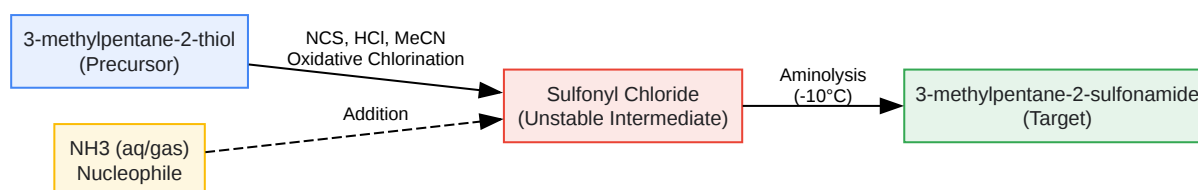
Precursor: 3-methylpentane-2-thiol (Commercial or synthesized via Grignard addition to thiirane).

Reagents:

- N-Chlorosuccinimide (NCS)
- Acetonitrile/HCl (2M)
- Aqueous Ammonia (28%)

Step-by-Step Workflow:

- Activation: Dissolve 3-methylpentane-2-thiol (1.0 eq) in Acetonitrile at 0°C.
- Oxidation: Add NCS (4.0 eq) portion-wise. Validation Point: The reaction is exothermic. Maintain internal temp < 10°C to prevent desulfonylation.
- Chlorination: Add 2M HCl (1.0 eq). Stir for 1 hour. The solution turns characteristic yellow-green (sulfonyl chloride formation).
- Amination: Cool to -10°C. Slowly sparge with
gas or add
(5 eq) dropwise.
- Workup: Dilute with EtOAc, wash with brine. Dry over
.
- Purification: Recrystallization from EtOH/Hexane is preferred over column chromatography to separate diastereomers (Pair A from Pair B).



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Figure 1: Oxidative chlorination pathway avoiding isolation of the unstable aliphatic sulfonyl chloride.

Analytical Characterization (Self-Validating Signals)

To confirm identity and purity, look for these specific spectroscopic signatures.

NMR (400 MHz,

) Expectation:

- 4.5–5.0 ppm (Broad s, 2H): Sulfonamide
. Diagnostic: This peak disappears upon
shake.
- 3.0–3.2 ppm (m, 1H): The proton at C2 (
) . Diagnostic: This multiplet pattern reveals the diastereomeric ratio. If you see two distinct multiplets here, you have a mixture of diastereomers.
- 0.9–1.1 ppm (d, 6H): Methyl groups at C3 and terminal C5.

Infrared Spectroscopy (FT-IR):

- 3350 & 3260
: Asymmetric/Symmetric
stretch (Primary sulfonamide doublet).
- 1320 & 1140
: Strong
asymmetric/symmetric stretches.

Functional Reactivity & Stability

Researchers must be aware of the specific reactivity profile of aliphatic sulfonamides compared to their aromatic counterparts.

- N-Alkylation (Mitsunobu Reaction): Due to the high

(~11), the Mitsunobu reaction is challenging.

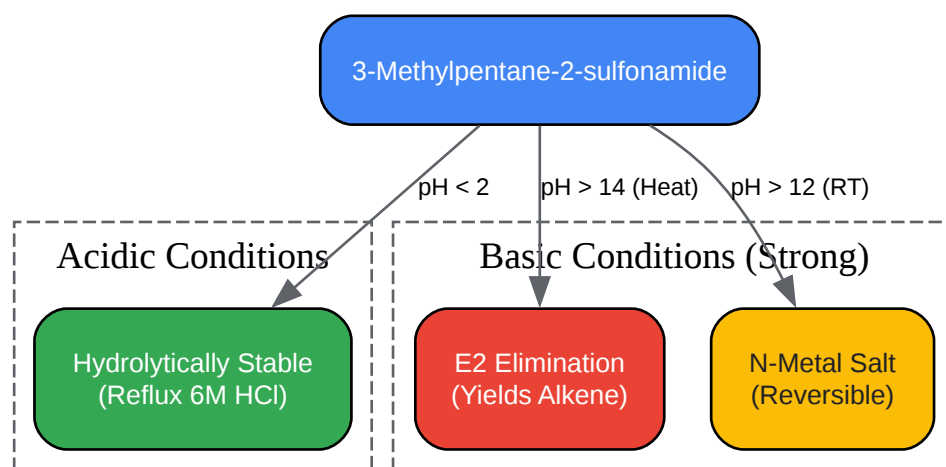
- Solution: Use a "super-acidic" sulfonamide strategy (e.g., Boc-protection of the sulfonamide first) or use

-tuned bases like TMG (tetramethylguanidine).

- Hydrolytic Stability: The

bond in secondary alkyl sulfonamides is robust against acid hydrolysis but susceptible to base-catalyzed elimination (E2) at high temperatures, yielding the alkene (3-methylpent-2-ene).

- Constraint: Avoid refluxing in strong NaOH (>2M).



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Figure 2: Reactivity profile indicating stability windows for formulation and synthesis.

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